

# Safe Disposal of Infigratinib: A Procedural Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Infigratinib*

Cat. No.: *B612010*

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Proper management and disposal of the kinase inhibitor **infigratinib** are critical to ensure laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to handle the disposal of **infigratinib** and associated contaminated materials in compliance with safety regulations.

## Personal Protective Equipment (PPE) and Handling Precautions

Before initiating any disposal procedures, it is imperative to wear appropriate personal protective equipment to prevent skin and eye contact, inhalation, and ingestion.

Required PPE:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.<sup>[1]</sup>
- Lab Coat: A standard laboratory coat.<sup>[1]</sup>
- Respiratory Protection: Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator is recommended.

Always wash hands thoroughly with soap and water after handling **infigratinib**.<sup>[1]</sup> Avoid eating, drinking, or smoking in areas where **infigratinib** is handled or stored.<sup>[1]</sup>

## Disposal of Unused or Expired Infigratinib

Unused or expired **infigratinib** is considered chemical waste and must be disposed of accordingly. Do not dispose of **infigratinib** in the regular trash or down the drain.<sup>[2]</sup>

Procedure:

- Segregation: Keep **infigratinib** waste separate from other laboratory waste streams.
- Containerization: Place the unused or expired product in a clearly labeled, sealed, and appropriate hazardous waste container.<sup>[3]</sup>
- Licensed Disposal: Arrange for disposal through a licensed hazardous material disposal company.<sup>[4][5]</sup> The material may be incinerated in a facility equipped with an afterburner and scrubber.<sup>[4]</sup>
- Regulatory Compliance: Ensure that all federal, state, and local regulations for hazardous waste disposal are strictly followed.<sup>[1][4][6]</sup>

## Disposal of Contaminated Materials

Items such as personal protective equipment (gloves, etc.), labware (vials, pipette tips), and absorbent materials used for spill cleanup that have come into contact with **infigratinib** must be treated as hazardous waste.

Procedure:

- Collection: Place all contaminated solid waste into a designated, clearly labeled hazardous waste container.
- Packaging: Ensure the container is sealed to prevent leakage.
- Disposal: Dispose of the contaminated packaging and materials in the same manner as the unused product, through a licensed hazardous waste disposal service.<sup>[4]</sup>

## Accidental Spill Cleanup and Disposal

In the event of an **infigratinib** spill, immediate and proper cleanup is essential to prevent exposure and environmental contamination.

Procedure:

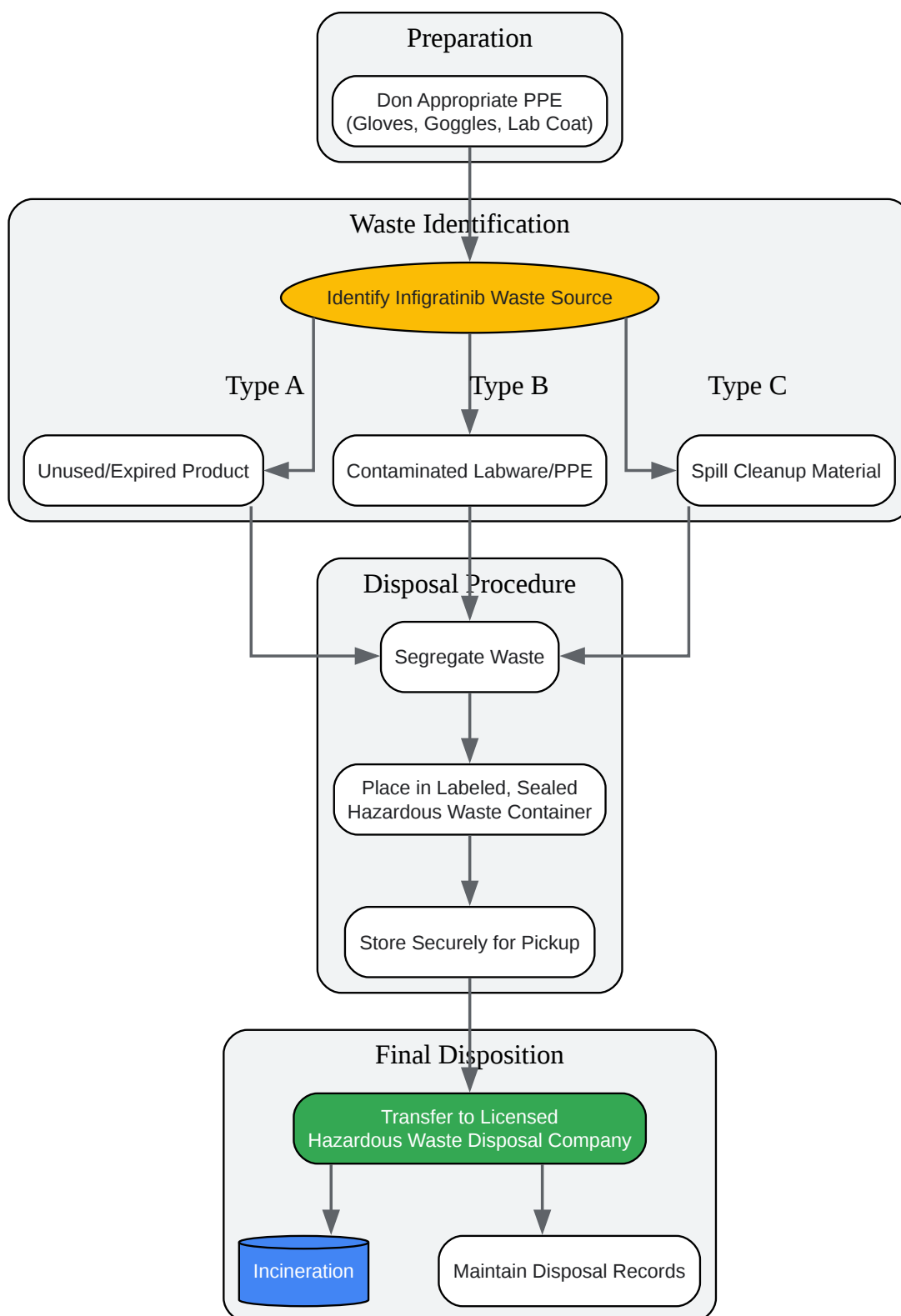
- Evacuate and Ventilate: Ensure the area is well-ventilated. If the spill is large, evacuate personnel from the immediate area.[\[1\]](#)
- Containment: Prevent the spill from spreading or entering drains.[\[1\]](#)
- Absorption: For liquid spills, cover with a finely-powdered, liquid-binding absorbent material such as diatomite or universal binders.[\[1\]](#) For solid spills, carefully pick up the material without creating dust.[\[5\]](#)
- Collection: Collect the absorbed material and any contaminated soil or surfaces into a designated hazardous waste container.
- Decontamination: Decontaminate the spill area and any equipment used for cleanup by scrubbing with alcohol.[\[1\]](#)
- Disposal: Dispose of all cleanup materials as hazardous waste in accordance with regulations.[\[1\]](#)

## Summary of Infigratinib Waste Disposal

Waste Type	Containerization	Disposal Method	Key Considerations
Unused/Expired Infigratinib	Sealed, labeled hazardous waste container	Incineration by a licensed hazardous waste disposal company[4]	Follow all federal, state, and local regulations[1][4][6]
Contaminated Labware & PPE	Designated, labeled hazardous waste container	Dispose of as hazardous waste, same as the product[4]	Do not mix with non-hazardous waste
Spill Cleanup Material	Sealed, labeled hazardous waste container	Dispose of as hazardous waste[1]	Ensure proper decontamination of the spill area[1]

## Infigratinib Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **infigratinib** and related waste materials.



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Caption: Workflow for the safe disposal of **infigratinib** waste.

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